

Methyl 2-(bromomethyl)-4-nitrobenzoate: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Methyl 2-(bromomethyl)-4-nitrobenzoate*

Cat. No.: *B161313*

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For researchers, scientists, and drug development professionals, the proper handling of reactive chemical intermediates is paramount to ensuring laboratory safety and experimental integrity. **Methyl 2-(bromomethyl)-4-nitrobenzoate**, a key reagent in various synthetic pathways, including the synthesis of the immunomodulatory agent Lenalidomide, warrants particular attention due to its hazardous properties.^{[1][2][3]} This in-depth technical guide provides a comprehensive overview of the safety and handling precautions necessary when working with this compound.

Chemical and Physical Properties

Methyl 2-(bromomethyl)-4-nitrobenzoate is a solid organic compound.^[4] A summary of its key physical and chemical properties is provided in Table 1. Understanding these properties is the first step in a thorough risk assessment.

Property	Value	Source
Chemical Formula	C ₉ H ₈ BrNO ₄	[1][4]
Molecular Weight	274.07 g/mol	[1][4]
Appearance	Solid	[4]
CAS Number	133446-99-8	[1][2][3]
Storage Class	11 - Combustible Solids	[4]

Hazard Identification and Classification

Methyl 2-(bromomethyl)-4-nitrobenzoate is classified as a hazardous substance. It is an alkylating agent, a class of compounds known for their high reactivity and potential to cause significant harm.[5] Alkylating agents are often toxic and carcinogenic due to their ability to alkylate DNA, which can lead to cytotoxic, mutagenic, and carcinogenic effects. The primary health hazards are summarized in Table 2.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 4)	GHS07	Warning	H302: Harmful if swallowed.
Skin Sensitization (Category 1)	GHS07	Warning	H317: May cause an allergic skin reaction.
Skin Corrosion/Irritation	-	-	Causes skin irritation.
Serious Eye Damage/Eye Irritation	-	-	Causes serious eye irritation.

Note: Hazard classifications can vary between suppliers and based on the concentration of the substance.

Experimental Protocols: Safe Handling and Personal Protective Equipment (PPE)

Given its hazardous nature, strict adherence to safety protocols is mandatory when handling **Methyl 2-(bromomethyl)-4-nitrobenzoate**.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential to minimize exposure risk:

- **Eye Protection:** Chemical splash goggles are required at all times. A face shield should also be worn when handling larger quantities or when there is a significant risk of splashing.
- **Hand Protection:** Chemically resistant gloves (e.g., nitrile or neoprene) must be worn. Gloves should be inspected before use and disposed of properly after handling the compound.
- **Skin and Body Protection:** A fully buttoned lab coat is mandatory. For tasks with a higher risk of exposure, consider additional protective clothing.
- **Respiratory Protection:** All work with **Methyl 2-(bromomethyl)-4-nitrobenzoate** should be conducted within a certified laboratory chemical fume hood to prevent inhalation of any dust or vapors.

Engineering Controls

- **Chemical Fume Hood:** All weighing, handling, and reactions involving this compound must be performed in a properly functioning chemical fume hood.
- **Ventilation:** The laboratory should be well-ventilated to prevent the accumulation of any hazardous vapors.

Safe Handling Practices

- **Avoid Inhalation, Ingestion, and Skin Contact:** Do not breathe dust or vapors. Avoid contact with skin, eyes, and clothing.
- **Weighing:** Weigh the solid compound carefully within the fume hood to avoid generating dust.

- **Spill Management:** In case of a small spill, alert personnel in the area. The spill should be treated with an inert absorbent material and collected into a labeled hazardous waste container. For larger spills, evacuate the area and follow institutional emergency procedures.
- **Hygiene:** Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.

Storage and Disposal

Proper storage and waste management are critical for maintaining a safe laboratory environment.

Storage

- **Container:** Keep the container tightly closed in a dry, cool, and well-ventilated place.
- **Location:** Store in a designated corrosives or combustibles area, away from incompatible materials such as strong oxidizing agents and bases.
- **Segregation:** Segregate from easily oxidized substances, alkalis, and reducing agents.

Disposal

- **Waste Classification:** All waste containing **Methyl 2-(bromomethyl)-4-nitrobenzoate**, including contaminated lab supplies (e.g., gloves, filter paper), must be treated as hazardous waste.
- **Waste Containers:** Collect waste in clearly labeled, sealed, and compatible containers. Label as "Hazardous Waste" and specify "Halogenated Organic Waste."
- **Disposal Method:** Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations. Do not release into the environment.

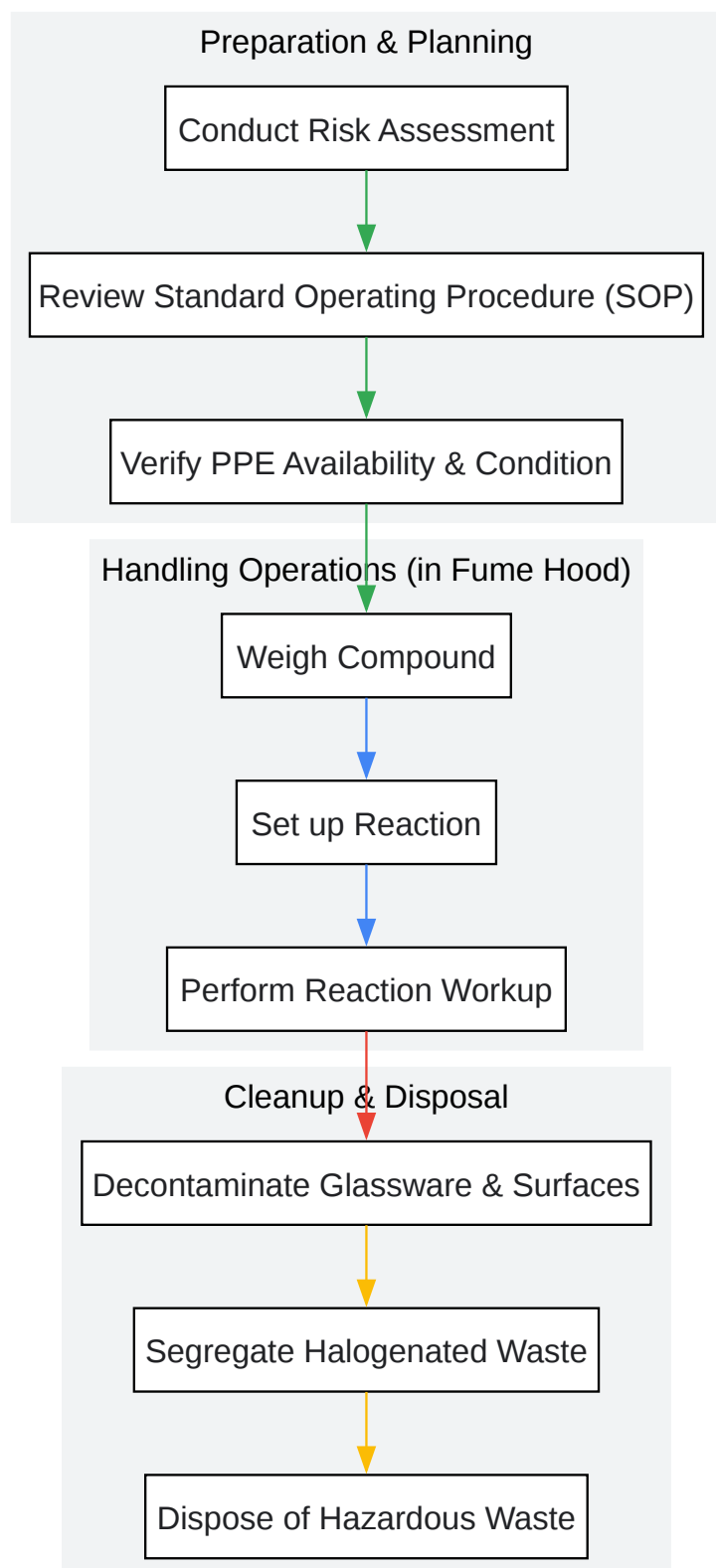
First Aid Measures

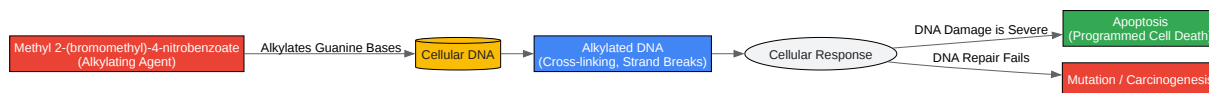
In the event of exposure, immediate action is crucial.

- **Eye Contact:** Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.
- **Skin Contact:** Immediately wash off with soap and plenty of water while removing all contaminated clothing. Seek medical attention.
- **Inhalation:** Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water and drink plenty of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Visualized Workflows and Mechanisms

To further clarify the necessary precautions and the compound's mode of action, the following diagrams are provided.





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